

1-Benzoylpiperidine-2-carboxylic Acid: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *1-Benzoylpiperidine-2-carboxylic acid*

CAS No.: 78348-46-6

Cat. No.: B1269516

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Benzoylpiperidine-2-carboxylic acid, also known as N-benzoyl pipecolic acid, is a fascinating molecule that stands at the intersection of peptide chemistry and pharmacology. As a derivative of pipecolic acid, a cyclic non-proteinogenic amino acid, it possesses a unique rigidified structure that is of significant interest in the design of novel therapeutics. The introduction of a benzoyl group to the piperidine nitrogen dramatically alters the molecule's physicochemical properties, influencing its polarity, lipophilicity, and potential for intermolecular interactions. This guide provides an in-depth review of the synthesis, chemical properties, and known biological activities of **1-benzoylpiperidine-2-carboxylic acid**, offering valuable insights for researchers in medicinal chemistry and drug discovery.

Physicochemical Properties

A thorough understanding of a molecule's physicochemical properties is fundamental to its application in drug development. These properties govern its absorption, distribution,

metabolism, and excretion (ADME) profile.

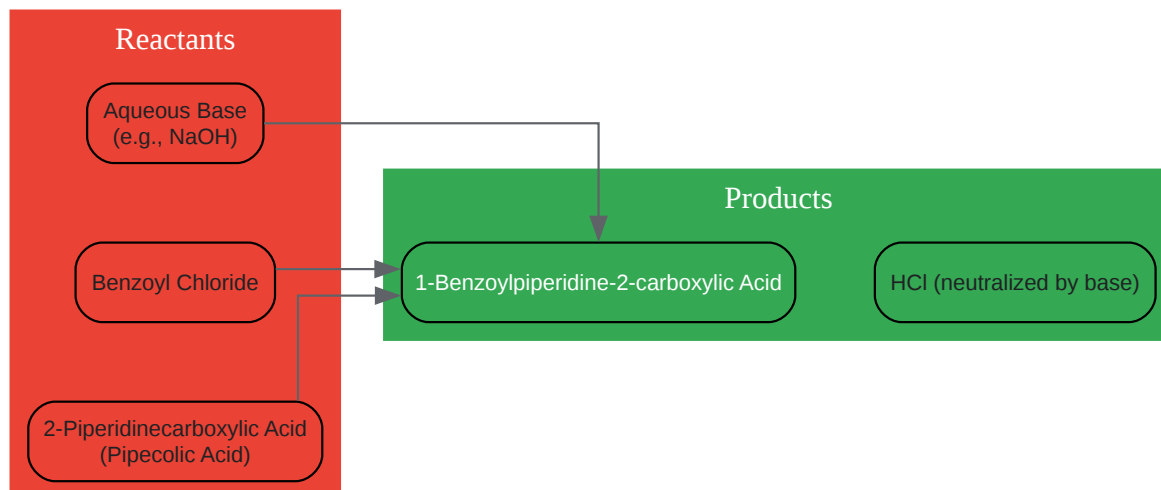
Property	Value	Source
Molecular Formula	C ₁₃ H ₁₅ NO ₃	[1]
Molecular Weight	233.26 g/mol	[1]
IUPAC Name	1-benzoylpiperidine-2-carboxylic acid	[1]
CAS Number	78348-46-6	[1]
Topological Polar Surface Area	57.6 Å ²	[2]
Hydrogen Bond Acceptor Count	3	[2]
Rotatable Bond Count	2	[2]

Synthesis of 1-Benzoylpiperidine-2-carboxylic Acid

The most direct and widely applicable method for the synthesis of **1-benzoylpiperidine-2-carboxylic acid** is the N-benzoylation of 2-piperidinecarboxylic acid (pipercolic acid). This reaction is typically achieved through the Schotten-Baumann reaction, a well-established method for the acylation of amines.

The Schotten-Baumann Reaction: A Robust Synthetic Strategy

The Schotten-Baumann reaction involves the treatment of an amine with an acyl chloride in the presence of an aqueous base. The base serves to neutralize the hydrochloric acid generated during the reaction, driving the equilibrium towards the formation of the amide product.



[Click to download full resolution via product page](#)

Caption: General schematic of the Schotten-Baumann reaction for the synthesis of **1-benzoylpiperidine-2-carboxylic acid**.

Detailed Experimental Protocol (Adapted from analogous procedures)

The following protocol is a generalized procedure based on established Schotten-Baumann reaction conditions for the N-acylation of amino acids. Optimization may be required for specific scales and desired purity.

Materials:

- 2-Piperidinecarboxylic acid (Pipelic acid)
- Benzoyl chloride
- 10% Aqueous Sodium Hydroxide (NaOH) solution
- Dichloromethane (CH₂)
- 1 M Hydrochloric Acid (HCl)

- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- **Dissolution and Basification:** In a round-bottom flask equipped with a magnetic stirrer, dissolve 2-piperidinecarboxylic acid (1.0 eq.) in a 10% aqueous sodium hydroxide solution (2.0-3.0 eq.). Cool the flask in an ice bath with stirring.
- **Addition of Benzoyl Chloride:** In a separate beaker, dissolve benzoyl chloride (1.1 eq.) in dichloromethane. Add the benzoyl chloride solution dropwise to the stirred, cooled solution of 2-piperidinecarboxylic acid over a period of 30-60 minutes. Maintain the temperature of the reaction mixture between 0 and 5 °C during the addition.
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-4 hours, or until the reaction is complete as monitored by Thin Layer Chromatography (TLC).
- **Workup:**
 - Transfer the reaction mixture to a separatory funnel.
 - Separate the organic layer.
 - Wash the organic layer sequentially with 1 M HCl, saturated NaHCO_3 solution, and brine.

- Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 .
- Filter to remove the drying agent.
- Isolation and Purification:
 - Concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.
 - The crude **1-benzoylpiperidine-2-carboxylic acid** can be further purified by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexanes) or by column chromatography on silica gel.

Spectroscopic Characterization

The identity and purity of synthesized **1-benzoylpiperidine-2-carboxylic acid** can be confirmed by various spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the aromatic protons of the benzoyl group, as well as the protons of the piperidine ring. The proton at the C2 position of the piperidine ring, being adjacent to both the carboxylic acid and the amide nitrogen, will likely appear as a downfield multiplet.
- ^{13}C NMR: The carbon NMR spectrum will display distinct resonances for the carbonyl carbons of the benzoyl and carboxylic acid groups (typically in the range of 165-180 ppm), the aromatic carbons, and the aliphatic carbons of the piperidine ring.

Infrared (IR) Spectroscopy

The IR spectrum will exhibit characteristic absorption bands for the functional groups present in the molecule:

- A broad O-H stretching band for the carboxylic acid, typically in the region of 3300-2500 cm^{-1} .
- A strong C=O stretching band for the amide carbonyl, usually around 1630-1680 cm^{-1} .

- Another strong C=O stretching band for the carboxylic acid carbonyl, typically around 1700-1725 cm^{-1} .
- C-N stretching and aromatic C-H and C=C stretching bands.

Mass Spectrometry (MS)

Mass spectrometry will confirm the molecular weight of the compound. The fragmentation pattern can provide further structural information. For **1-benzoylpiperidine-2-carboxylic acid** ($\text{C}_{13}\text{H}_{15}\text{NO}_3$), the expected monoisotopic mass is approximately 233.1052 g/mol .[\[1\]](#)

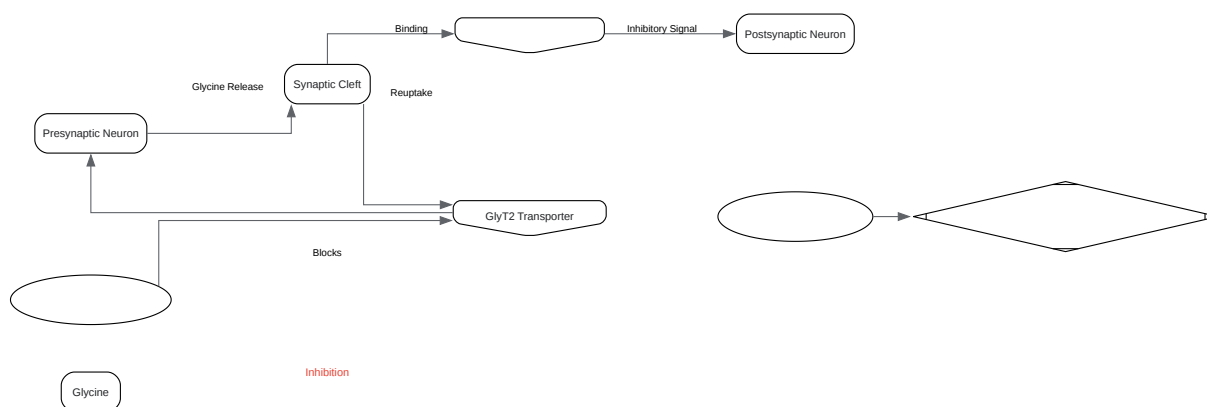
Potential Biological Activities and Therapeutic Applications

While specific pharmacological data for **1-benzoylpiperidine-2-carboxylic acid** is limited in the public domain, the broader class of benzoylpiperidine derivatives has shown significant promise in various therapeutic areas.

Inhibition of Glycine Transporter Type 2 (GlyT2)

A compelling area of investigation for **1-benzoylpiperidine-2-carboxylic acid** is its potential as an inhibitor of the glycine transporter type 2 (GlyT2). GlyT2 is a key protein in the central nervous system responsible for the reuptake of the neurotransmitter glycine from the synaptic cleft.[\[3\]](#)[\[4\]](#) Inhibition of GlyT2 leads to an increase in synaptic glycine concentrations, which can potentiate the activity of inhibitory glycine receptors. This mechanism of action is a promising strategy for the treatment of chronic pain and other neurological disorders.

Studies on a series of benzoylpiperidine analogs have demonstrated their ability to inhibit the uptake of glycine in cells expressing human GlyT2.[\[3\]](#) These findings strongly suggest that **1-benzoylpiperidine-2-carboxylic acid** warrants investigation as a potential GlyT2 inhibitor.



[Click to download full resolution via product page](#)

Caption: Proposed mechanism of action for **1-benzoylpiperidine-2-carboxylic acid** as a GlyT2 inhibitor.

Other Potential Applications

The benzoylpiperidine scaffold is considered a "privileged structure" in medicinal chemistry, meaning it is a molecular framework that is capable of binding to multiple biological targets.^[5] Derivatives of benzoylpiperidine have been investigated for a wide range of activities, including:

- Antipsychotic agents: By targeting serotonin (5-HT_{2A}) and dopamine (D₂) receptors.^[5]
- Acetylcholinesterase (AChE) inhibitors: For the potential treatment of Alzheimer's disease.
- Analgesics and anti-inflammatory drugs.

The unique conformational constraints imposed by the pipecolic acid backbone, combined with the electronic and steric properties of the benzoyl group, make **1-benzoylpiperidine-2-carboxylic acid** a valuable lead compound for further derivatization and exploration of its therapeutic potential.

Conclusion

1-Benzoylpiperidine-2-carboxylic acid is a synthetically accessible molecule with a high potential for biological activity. Its structural relationship to known pharmacologically active benzoylpiperidine derivatives, particularly GlyT2 inhibitors, makes it a prime candidate for further investigation in the field of neuroscience and pain research. The detailed synthetic and analytical framework provided in this guide serves as a valuable resource for researchers aiming to explore the therapeutic promise of this intriguing compound. Future studies should focus on the specific pharmacological profiling of **1-benzoylpiperidine-2-carboxylic acid** to elucidate its precise mechanism of action and to assess its potential as a novel therapeutic agent.

References

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 1-Benzoylpiperidine-2-carboxylic acid | C₁₃H₁₅NO₃ | CID 358299 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]
- 3. Inhibitors of the glycine transporter type-2 (GlyT-2): synthesis and biological activity of benzoylpiperidine derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [1-Benzoylpiperidine-2-carboxylic Acid: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1269516/docs#1-benzoylpiperidine-2-carboxylic-acid-a-comprehensive-technical-guide\]](https://www.benchchem.com/product/b1269516/docs#1-benzoylpiperidine-2-carboxylic-acid-a-comprehensive-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)